

3-Isocyanatothiolane: Technical Profile & Synthesis Guide

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Compound of Interest

Compound Name: 3-Isocyanatothiolane

Cat. No.: B11715273

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Part 1: Chemical Identity & Core Distinction

In medicinal chemistry and heterocycle synthesis, "**3-Isocyanatothiolane**" refers to a specific five-membered sulfur-containing ring functionalized with an isocyanate group. It is critical to distinguish between the sulfide form (unoxidized) and the sulfone form (1,1-dioxide), as they have vastly different stabilities and commercial availabilities.

1.1 The Two Forms

Feature	3-Isocyanatothiolane (Sulfide)	3-Isocyanatothiolane 1,1-Dioxide (Sulfone)
CAS Number	1498114-81-0	24373-66-8
Structure	Tetrahydrothiophene ring	Tetrahydrothiophene-1,1-dioxide (Sulfolane) ring
Formula	C ₅ H ₇ NOS	C ₅ H ₇ NO ₃ S
MW	129.18 g/mol	161.18 g/mol
State	Liquid (typically)	Solid (mp ~60–65 °C)
Stability	Oxidation-sensitive; prone to stench	Highly stable; crystalline solid
Primary Use	Bioisostere installation; "Click" chemistry	Reagent for sulfonylurea herbicides/drugs

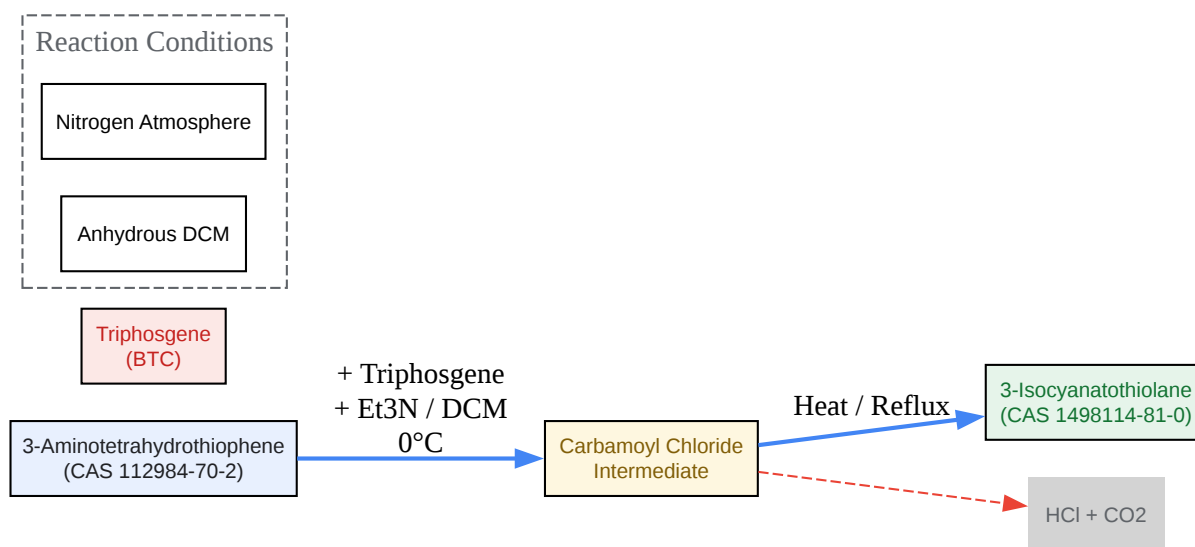
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Critical Note: Most commercial "3-isocyanatothiolane" requests in drug development actually target the 1,1-dioxide (CAS 24373-66-8) due to its handling ease. However, if the unoxidized sulfur atom is required for specific metabolic profiles (e.g., to allow for in vivo oxidation or metal coordination), CAS 1498114-81-0 is the correct target.

Part 2: Synthesis & Manufacturing

Since the sulfide form (CAS 1498114-81-0) is less commercially available, it is often synthesized ex situ or in situ from the corresponding amine. The following protocol describes the conversion of 3-aminotetrahydrothiophene to the isocyanate using a triphosgene-mediated pathway, which avoids the use of gaseous phosgene.

2.1 Synthesis Workflow (Graphviz Diagram)



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Figure 1: Triphosgene-mediated synthesis of **3-Isocyanatothiolane** from 3-aminotetrahydrothiophene.

2.2 Detailed Protocol (Triphosgene Method)

Reagents:

- 3-Aminotetrahydrothiophene (1.0 eq)
- Triphosgene (0.35 eq)
- Triethylamine (2.2 eq)
- Dichloromethane (DCM), anhydrous

Step-by-Step:

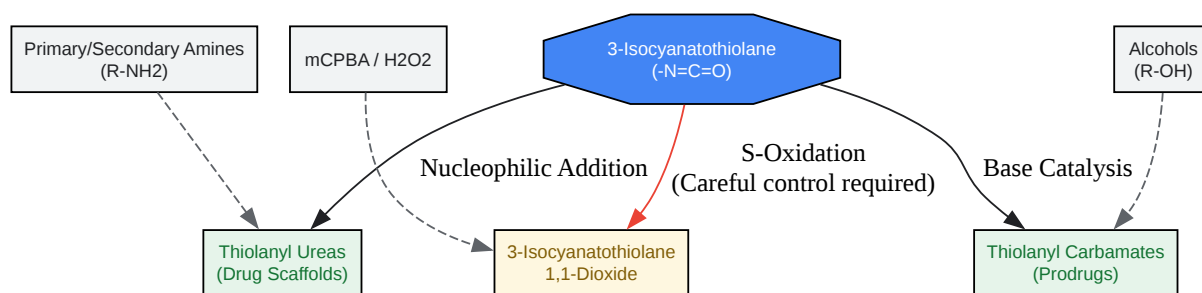
- Preparation: Dissolve triphosgene in anhydrous DCM in a round-bottom flask under nitrogen. Cool to 0°C.

- Addition: Dropwise add a solution of 3-aminotetrahydrothiophene and triethylamine in DCM over 30 minutes. Caution: Exothermic reaction.
- Conversion: Allow the mixture to warm to room temperature and stir for 2 hours. Monitor by TLC or IR (appearance of -NCO peak at $\sim 2270\text{ cm}^{-1}$).
- Workup: Quench carefully with cold water (if product is stable to rapid hydrolysis) or filter off amine salts directly if using non-aqueous workup.
- Purification: Distillation under reduced pressure is recommended for the sulfide form to prevent oxidation.

Part 3: Reactivity & Applications

3-Isocyanatothiolane serves as a versatile electrophile. Its primary utility lies in generating urea and carbamate derivatives that incorporate the thiolane ring—a motif often used to improve lipophilicity compared to tetrahydrofuran (THF) analogs.

3.1 Reactivity Profile (Graphviz Diagram)



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Figure 2: Divergent reactivity pathways for **3-Isocyanatothiolane**.

3.2 Key Applications

- Medicinal Chemistry: Used to synthesize urea-based inhibitors where the thiolane ring acts as a bioisostere for proline or pyrrolidine rings. The sulfur atom provides unique hydrogen-

bond accepting properties and metabolic oxidation potential.

- **Sulfonylurea Precursors:** The sulfide form can be reacted to form a urea and subsequently oxidized to the sulfone, offering a different synthetic strategy than starting with the sulfone isocyanate directly.
- **Cross-linking Agents:** Bifunctional derivatives (if the thiolane ring is substituted) are used in polymer chemistry to modify material properties (refractive index, flexibility).

Part 4: Safety & Handling (E-E-A-T)

Hazard Classification (GHS):

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled (Sensitizer).
- H335: May cause respiratory irritation.

Specific Handling Protocols:

- **Moisture Sensitivity:** Isocyanates react with water to form amines and CO₂. Store under inert gas (Argon/Nitrogen) at 2–8°C.
- **Odor Control:** The sulfide form (CAS 1498114-81-0) likely possesses a characteristic disagreeable sulfide odor. All handling must occur in a functioning fume hood. Bleach (hypochlorite) solution should be available to neutralize spills (oxidizes the sulfide and quenches the isocyanate).
- **Decontamination:** Glassware should be rinsed with a mixture of water/ethanol/ammonia to quench residual isocyanate before removal from the hood.

References

- CymitQuimica. **3-Isocyanatothiolane** (CAS 1498114-81-0) Product Entry. Retrieved from

- Sigma-Aldrich.3-Isocyanatotetrahydrothiophene 1,1-dioxide (CAS 24373-66-8). Retrieved from
- Namiki Building Blocks.Catalogue Entry for **3-Isocyanatothiolane**. Retrieved from
- PubChem.Isocyanate Functional Group Chemistry & Safety. Retrieved from
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